

# chlorobutanol mechanism of action preservative

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## Compound Focus: Chlorobutanol

CAS No.: 57-15-8

Cat. No.: S523513

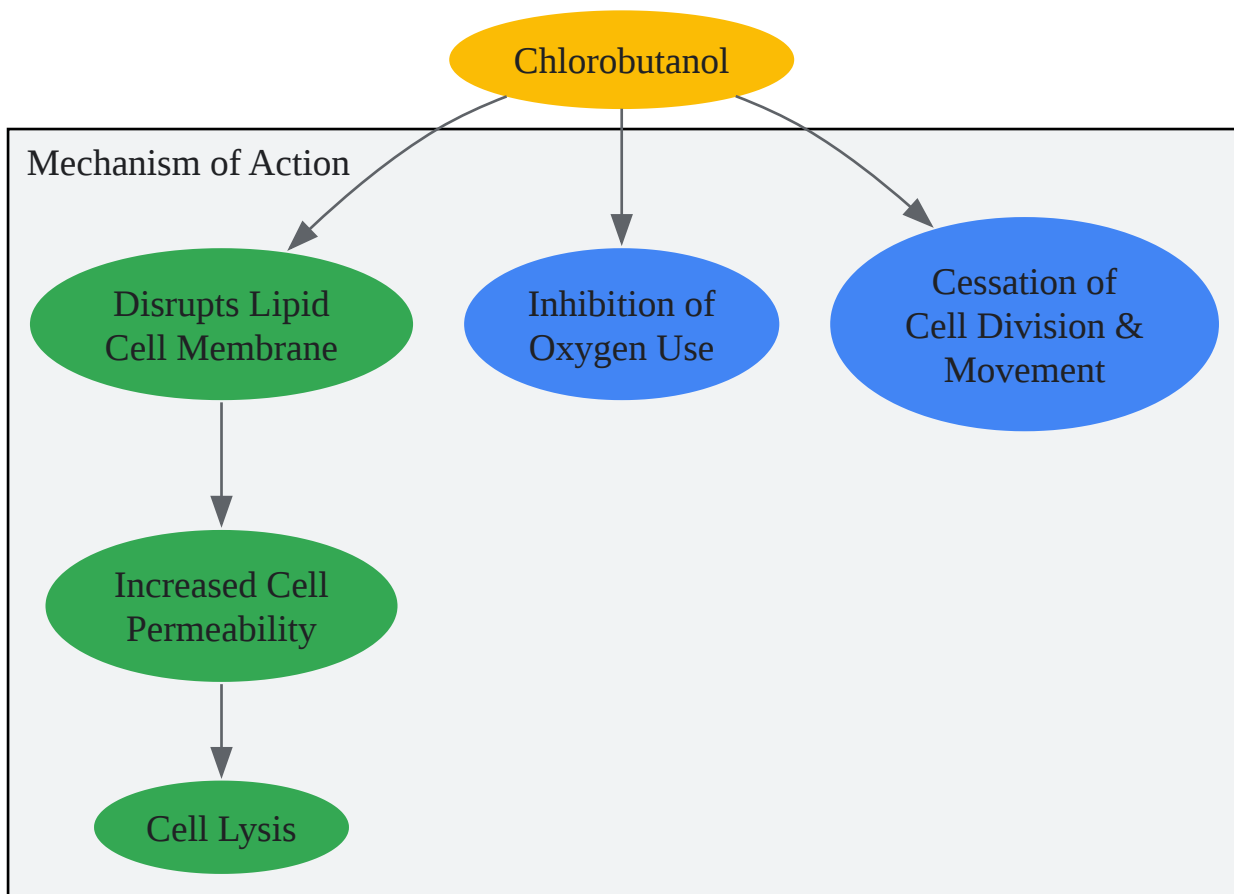
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## Mechanism of Action as a Preservative

**Chlorobutanol** (1,1,1-trichloro-2-methylpropan-2-ol) functions primarily as an antimicrobial preservative through a detergent-like mechanism that disrupts microbial cell membranes [1] [2].

- **Membrane Disruption:** The compound disrupts the lipid structure of the cell membrane, which increases cell permeability and ultimately leads to cell lysis and death [1].
- **Inhibition of Cellular Processes:** In vitro studies on human corneal epithelial cells show that **chlorobutanol** causes cell retraction and halts normal cytokinesis (cell division), cell movement, and mitotic activity [1]. It also disrupts the barrier and transport properties of epithelia and inhibits oxygen utilization by tissues like the cornea [1].

The following diagram illustrates this multi-faceted mechanism of action:



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*Chlorobutanol's preservative action involves direct membrane disruption and inhibition of key cellular functions.*

## Antimicrobial Efficacy and Usage

**Chlorobutanol** has a broad spectrum of activity against various Gram-positive and Gram-negative bacteria, as well as several mold spores and fungi [3].

**Table 1: Typical Effective Concentrations of Chlorobutanol**

Application Context	Typical Effective Concentration	Primary Function
Long-term stabilizer in multi-ingredient preparations [1]	0.5%	Preservative & Antimicrobial
Retains antimicrobial activity in water [4]	0.05%	Antimicrobial

## Toxicity and Safety Profile

While effective, **chlorobutanol** can induce toxicity, particularly with chronic exposure or at higher concentrations. Safety data from in vivo studies are summarized below.

**Table 2: Summary of In Vivo Oral Toxicity Data in SD Rats**

Parameter	Finding	Source / Context
Single-Dose Oral Toxicity	Approximate Lethal Dose (ALD) > 250 mg/kg body weight	[5]

| **28-Day Repeated Oral Toxicity (NOAEL)** | Female rats: > 50 mg/kg/b.w./day Male rats: > 12.5 mg/kg/b.w./day | [5] | | **Target Organs (Repeated Dose)** | Liver (females), Kidneys (males) | [5] | | **In Vitro Cytotoxicity** | 0.5% concentration caused degeneration of human corneal epithelial cells and formation of membranous blebs [1]. 0.1% concentration caused near depletion of the conjunctival squamous cell layer [1]. | |

## Pharmacokinetics and Physicochemical Properties

Understanding the behavior of **chlorobutanol** in biological systems is crucial for its application.

**Table 3: Key Pharmacokinetic and Physicochemical Parameters**

Category	Parameter	Value / Description
Physicochemical Properties	Molecular Formula	C <sub>4</sub> H <sub>7</sub> Cl <sub>3</sub> O [1]
	Molecular Weight	177.45 g/mol [1]
	Appearance	White, volatile solid with a camphor-like odor [4]
Pharmacokinetics (Human, Oral)	Volume of Distribution	233 ± 141 L [1]
	Protein Binding	57 ± 3% [1]
	Metabolism	Glucuronidation and sulphation [1]
	Terminal Half-Life	10.3 ± 1.3 days [1]
	Clearance	11.6 ± 1.0 mL/min [1]

## Conclusion for Formulators

In summary, for research and drug development professionals:

- **Mechanism:** **Chlorobutanol** is an effective preservative primarily through membrane disruption, leading to cell lysis [1] [2].
- **Application:** It is typically used at 0.5% for long-term stability in multi-ingredient formulations but retains antimicrobial activity at lower concentrations [1] [4].
- **Safety Note:** While less toxic than some preservatives like BAK in some models [2], it still carries a risk of cellular toxicity, particularly to ocular surfaces and internal organs like the liver and kidneys upon systemic exposure [1] [5]. Its long half-life also suggests potential for accumulation with repeated dosing [1].

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